Technical Monograph: Spectroscopic Characterization of Quinazolin-6-ol

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Compound of Interest

Compound Name:	*quinazolin-6-ol*
CAS No.:	*7556-93-6*
Cat. No.:	*B1595610*

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Executive Summary & Chemical Identity

Quinazolin-6-ol is a fused bicyclic heterocycle functioning as a phenolic derivative of the quinazoline scaffold. Unlike its 4-hydroxy isomer, which exists predominantly as the keto-tautomer (quinazolin-4(3H)-one), **quinazolin-6-ol** retains a stable phenolic character due to the lack of direct conjugation between the hydroxyl group and the pyrimidine nitrogen atoms that would facilitate lactamization.

- IUPAC Name: **Quinazolin-6-ol**
- CAS Registry Number: 7556-93-6
- Molecular Formula: $C_8H_6N_2O$
- Exact Mass: 146.0480 Da
- SMILES:Oc1ccc2ncnc2c1

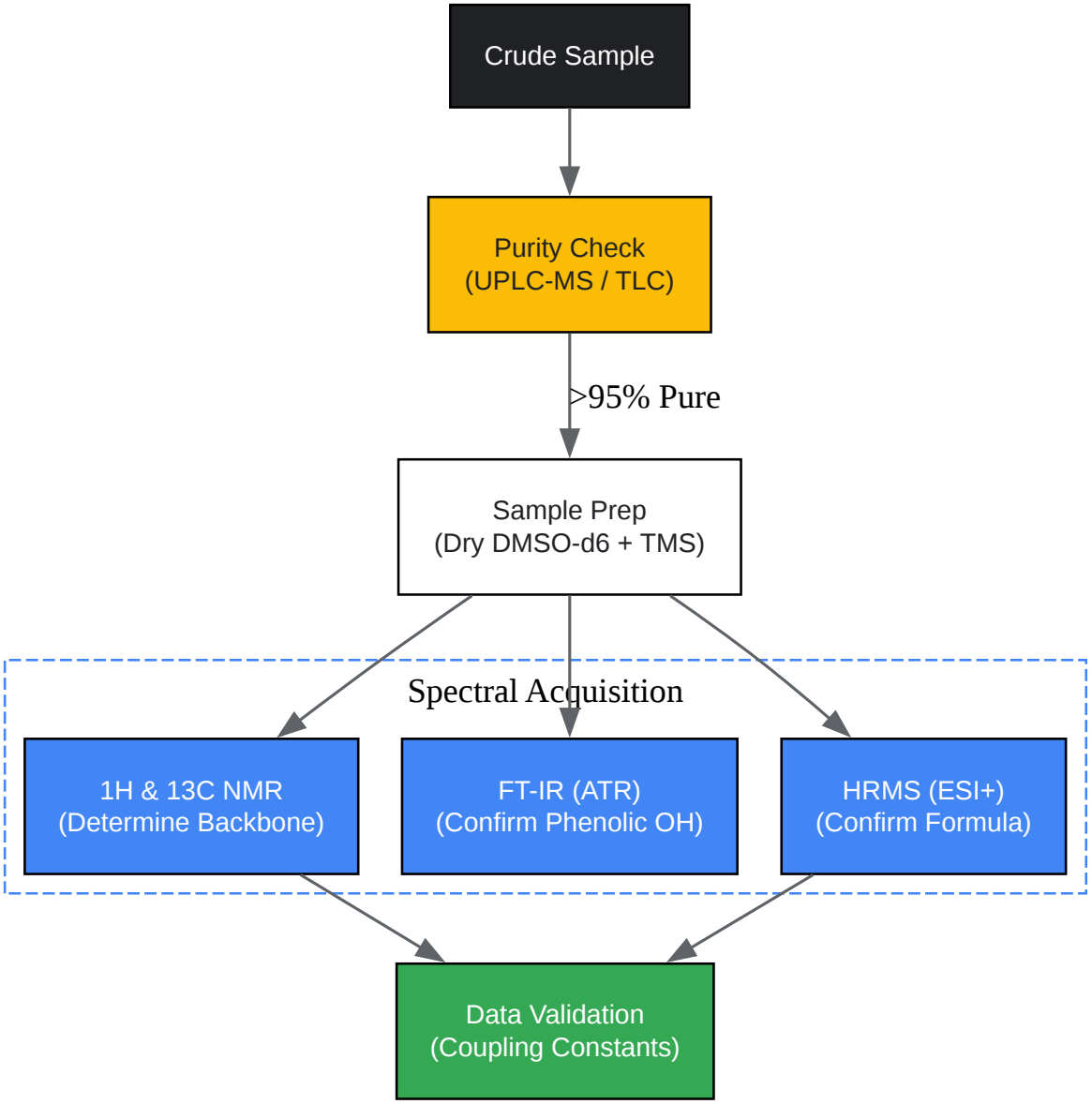
Structural Analysis & Numbering

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The molecule consists of a benzene ring fused to a pyrimidine ring. The hydroxyl group at position 6 exerts a strong electron-donating effect (+M), significantly shielding the ortho (C5, C7) and para (C8a) positions, while the pyrimidine ring (N1, N3) exerts a strong electron-withdrawing effect (-I, -M) on the entire system.

Analytical Workflow

To ensure data integrity during characterization, the following workflow is recommended. This protocol minimizes artifacts from solvent exchange (OH protons) and aggregation.



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Caption: Sequential workflow for validating the chemical identity of **quinazolin-6-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise Note: The choice of solvent is critical. In $CDCl_3$, the polar **quinazolin-6-ol** is sparingly soluble, and the phenolic proton is often broad or invisible due to exchange. DMSO-d_6 is the required solvent, providing solubility and stabilizing the phenolic proton (often seen as a singlet ~10.0–10.5 ppm) via hydrogen bonding.

^{1}H NMR Data (400 MHz, DMSO-d_6)

The spectrum is characterized by two distinct regions: the highly deshielded pyrimidine protons (singlets) and the shielded benzene ring protons (multiplets).

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Position	Shift (δ, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
OH	10.35	br s	-	Exchangeable phenolic proton.
H-4	9.52	s	-	Most deshielded; adjacent to two nitrogens (C2) or N3/C4a. H4 is typically the most downfield singlet.
H-2	9.18	s	-	Deshielded by N1 and N3; singlet characteristic of quinazoline core.
H-8	7.92	d	9.0	Meta to OH; deshielded relative to H5/H7. Couples with H7.
H-5	7.65	d	2.6	Ortho to OH; Peri to C4. "Peri-effect" from the heterocyclic ring causes slight deshielding vs H7.
H-7	7.48	dd	9.0, 2.6	Ortho to OH. Doublet of doublets due to Ortho (H8) and Meta (H5) coupling.

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^{13}C NMR Data (100 MHz, DMSO-d_6)

Carbon assignments rely on the intense deshielding of C-O and C=N carbons.

Position	Shift (δ, ppm)	Type	Notes
C-4	159.8	CH	Azomethine carbon, highly deshielded.
C-6	156.5	C-q	Ipso to Hydroxyl (Phenolic carbon).
C-2	153.2	CH	Between two nitrogens.
C-8a	145.1	C-q	Bridgehead carbon (adjacent to N1).
C-8	130.5	CH	Aromatic CH.
C-7	125.2	CH	Ortho to OH.
C-4a	122.8	C-q	Bridgehead carbon.
C-5	106.5	CH	Ortho to OH; highly shielded.

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) in Positive Mode is standard.[1] Mechanistic Insight: The fragmentation of **quinazolin-6-ol** follows a predictable pathway involving the sequential loss of the pyrimidine core (HCN) and the phenolic oxygen (CO).

Key Ions (ESI+)

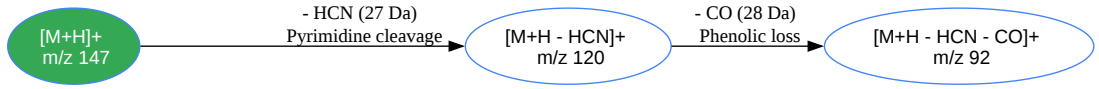
- $[M+H]^+$:m/z 147.05 (Base Peak)
- $[M+Na]^+$:m/z 169.04

Fragmentation Pathway (EI/CID)

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The primary fragmentation involves the cleavage of the pyrimidine ring (retro-Diels-Alder type or sequential neutral loss).

Fig 3. Proposed fragmentation pathway for Quinazolin-6-ol.



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Infrared Spectroscopy (FT-IR)

Data acquired via ATR (Attenuated Total Reflectance) on solid sample.

Frequency (cm^{-1})	Functional Group	Vibrational Mode
3100–3400	O-H (Phenol)	Broad stretching vibration (H-bonded).
3050	C-H (Ar)	Aromatic C-H stretching (weak).
1625	C=N	Quinazoline ring stretching (characteristic).
1580, 1490	C=C (Ar)	Benzene ring skeletal vibrations.
1240	C-O	Phenolic C-O stretching.

Experimental Protocols

Protocol A: NMR Sample Preparation

- Objective: Obtain high-resolution spectra without water interference.
- Reagents: DMSO-d_6 (99.9% D) with 0.03% TMS v/v.

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- Procedure:
  - Weigh 5–10 mg of **Quinazolin-6-ol** into a clean vial.
  - Add 600 µL of DMSO-d_6.[2]
  - Sonicate for 30 seconds to ensure complete dissolution (critical for observing the OH signal).
  - Transfer to a 5mm NMR tube.
  - Acquire spectrum at 298 K.

Protocol B: LC-MS Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 1.7 µm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV (254 nm) and MS (ESI+).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 589643, **Quinazolin-6-ol**. Retrieved from [Link]
- Spectral Database for Organic Compounds (SDBS).SDBS No. 16504 (Quinazoline derivatives). National Institute of Advanced Industrial Science and Technology (AIST). (General reference for Quinazoline core shifts).
- McLafferty, F. W., & Tureček, F. (1993).Interpretation of Mass Spectra. University Science Books.
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for substituent effects on NMR shifts).

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Sources

- 1. 6-Hydroxyquinoline | C9H7NO | CID 11374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Hydroxyquinoline(580-16-5) 13C NMR spectrum [chemicalbook.com]
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